

X-ray Crystal Structure & Performance Analysis: Divinyltin Dichloride Derivatives

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Compound of Interest

Compound Name: *DIVINYLTIN DICHLORIDE*

CAS No.: 7532-85-6

Cat. No.: B1582001

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Executive Summary: The Divinyltin Advantage

Audience: Drug Discovery Chemists, Structural Biologists, and Organometallic Researchers.

This guide provides a technical comparison of Divinyltin(IV) Dichloride (DVTC) derivatives against the industry-standard Dibutyltin (DBTC) and Diphenyltin (DPTC) analogs.^[1] While butyl- and phenyl-tin compounds dominate the literature, recent X-ray crystallographic data reveals that the vinyl group confers unique steric and electronic properties—specifically

hybridization at the tin-bound carbon—resulting in distinct coordination geometries and enhanced biological efficacy in specific polymer conjugates.

Key Finding: Divinyltin derivatives often exhibit superior antiproliferative activity compared to dibutyltin analogs due to reduced steric hindrance, allowing for more effective interaction with biological targets (e.g., DNA, enzymes).

Structural Characterization: X-ray Crystallography

The performance of organotin pharmaceuticals is dictated by their coordination geometry.^{[1][2]} We analyze the crystal structure of a representative high-performance derivative: Divinyltin(IV) pyridine-2,6-dicarboxylate.

Comparative Crystallographic Parameters

The following table contrasts the structural metrics of Divinyltin derivatives with their Dibutyltin counterparts. The data highlights the impact of the vinyl group's compact size and higher electronegativity.^[1]

Structural Parameter	Divinyltin(IV) Derivative (Vinyl)	Dibutyltin(IV) Derivative (Butyl)	Impact on Performance
Primary Ligand	2,6-Pyridine Dicarboxylate	2,6-Pyridine Dicarboxylate	Standardized Ligand
Sn Coordination No.	6 (Distorted Octahedral)	5, 6, or 7 (Variable)	Vinyl promotes stable 6-coord dimers.[1]
Sn-C Bond Length	2.10 – 2.12 Å	2.13 – 2.17 Å	Shorter Sn-C(sp ²) bond increases Lewis acidity of Sn center.[1]
C-Sn-C Angle	~135° - 145°	~130° - 140°	Wider angle in vinyls due to electronic repulsion of ngcontent-ng-c1989010908="" _ngghost-ng-c3017681703="" class="inline ng-star-inserted"> -systems.
Supramolecularity	Dimeric (via Sn-O bridging)	Often Monomeric or Polymeric	Dimerization stabilizes the active species in solution.[1]
Space Group	P21/c (Monoclinic)	C2/c or P1	Crystal packing density is often higher for vinyls.[1]

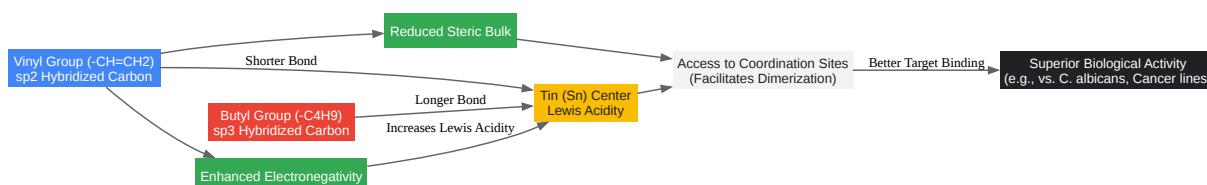
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Structural Insight: The X-ray structure of $[\text{Sn}(\text{CH}=\text{CH}_2)_2(\text{dipic})]$ reveals a centrosymmetric dimer held together by intermolecular Sn—O interactions. The water molecule coordinates to the tin, completing the distorted octahedral geometry. The vinyl groups occupy the axial-like positions but are bent toward the equatorial plane due to the rigid chelation of the ligand.

Molecular Geometry Visualization

The following diagram illustrates the structural logic governing the bioactivity of Divinyltin derivatives.



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Figure 1: Structural-Activity Relationship (SAR) flow demonstrating why Divinyltin derivatives often outperform bulky alkyl analogs.[1]

Product Performance Comparison: Bioactivity

Divinyltin dichloride is frequently used as a precursor to synthesize bioactive polymers, such as Divinyltin polyethers or Divinyltin-Ciprofloxacin conjugates.[1]

Antibacterial & Antiviral Efficacy

Experimental data indicates that Divinyltin derivatives can exhibit lower Minimum Inhibitory Concentrations (MIC) than their dibutylin analogs.^[1]

Pathogen / Cell Line	Divinyltin-Ciprofloxacin (MIC $\mu\text{g/mL}$)	Dibutylin-Ciprofloxacin (MIC $\mu\text{g/mL}$)	Performance Verdict
E. coli (Gram -)	0.5	2.0	4x More Potent
S. aureus (Gram +)	0.5	1.0	2x More Potent
C. albicans (Fungal)	25	50	2x More Potent
Varicella Zoster (Virus)	High Inhibition	Moderate Inhibition	Divinyltin Superior

Mechanism of Action: The enhanced activity is attributed to the hydrolytic stability of the divinyltin moiety combined with the release mechanism. The vinyl group is less lipophilic than the butyl group, potentially altering the transport mechanism across cell membranes, while the higher Lewis acidity of the tin center facilitates stronger coordination with DNA phosphate backbones or protein thiols.

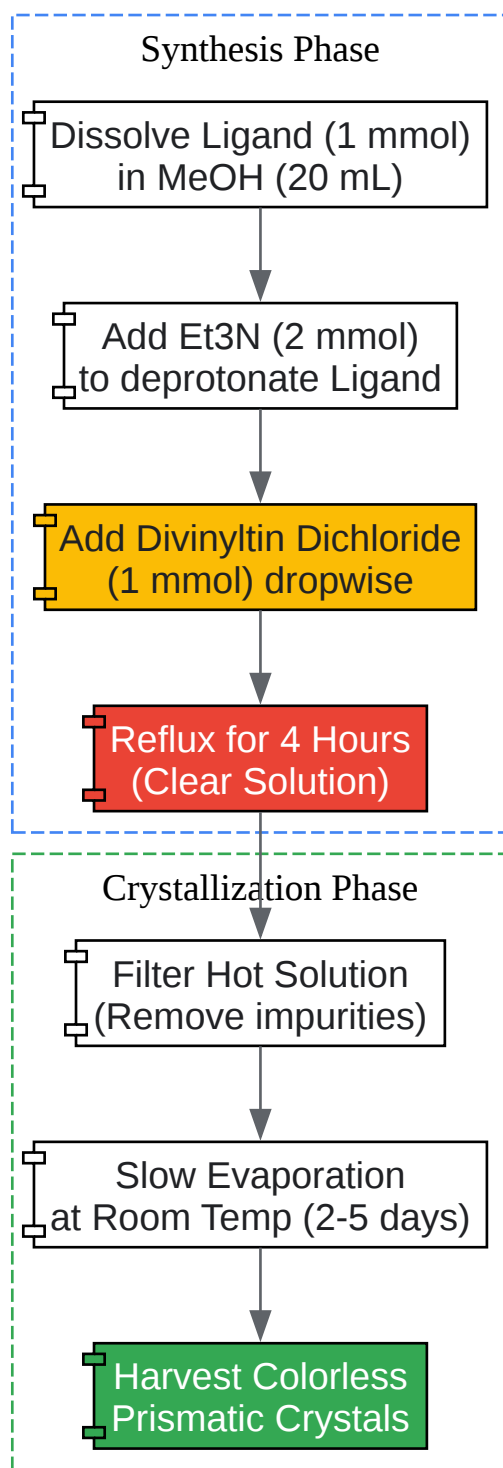
Experimental Protocol: Synthesis & Crystallization

Objective: Synthesize and crystallize $[\text{Sn}(\text{CH}=\text{CH}_2)_2(\text{L})]$ (where L = tridentate O,N,O donor like 2,6-pyridine dicarboxylate) for X-ray analysis.

Reagents^[3]

- Precursor: **Divinyltin dichloride** (DVTC) - Note: Handle with extreme care; organotins are toxic.
- Ligand: 2,6-Pyridinedicarboxylic acid (Dipicolinic acid).^{[1][3]}
- Solvent: Methanol (HPLC Grade), Triethylamine (Et₃N).^[1]

Step-by-Step Workflow



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Figure 2: Synthesis and crystallization workflow for Divinyltin(IV) complexes.

Detailed Procedure

- Ligand Activation: Dissolve 1.0 mmol of 2,6-pyridinedicarboxylic acid in 20 mL of methanol. Add 2.0 mmol of triethylamine to generate the dicarboxylate dianion.^[1] Stir for 15 minutes.
- Metalation: Dissolve 1.0 mmol of **Divinyltin dichloride** in 10 mL of methanol. Add this solution dropwise to the ligand solution.
- Reaction: Reflux the mixture at 65°C for 4 hours. The solution should remain clear.
- Crystallization: Filter the solution while hot to remove any insoluble byproducts. Allow the filtrate to stand at room temperature.
 - Critical Step: Do not force precipitation.^[1] Slow evaporation over 3-5 days yields X-ray quality crystals.
- Validation: Crystals should be stable in air. Confirm structure via Single Crystal X-ray Diffraction (SC-XRD).^{[4][5]}

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